

2-Fluoro-3-iodo-6-methylpyridine CAS number 884494-48-8 properties

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Compound of Interest

Compound Name: 2-Fluoro-3-iodo-6-methylpyridine

Cat. No.: B1360902

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A Technical Guide to 2-Fluoro-3-iodo-6-methylpyridine

CAS Number: 884494-48-8

This document provides a comprehensive technical overview of **2-Fluoro-3-iodo-6-methylpyridine**, a key fluorinated pyridine derivative. It is intended for researchers, chemists, and professionals in the pharmaceutical and fine chemical industries who utilize this compound as a critical building block for complex molecular synthesis.

Chemical Properties and Identification

2-Fluoro-3-iodo-6-methylpyridine is a substituted pyridine ring, featuring fluorine and iodine atoms, which make it a versatile intermediate for various chemical transformations.^[1] Its unique electronic and steric properties are highly valued in synthetic organic chemistry.^[1]

Identifier	Value	Source(s)
CAS Number	884494-48-8	[2] , [3] , [4] , [5]
IUPAC Name	2-fluoro-3-iodo-6-methylpyridine	[2] , [5]
Molecular Formula	C ₆ H ₅ FIN	[5] , [6]
Molecular Weight	237.01 g/mol	[6]
Synonyms	2-fluoro-3-iodo-6-methylpyridine	[5]

Physicochemical Data

The compound is typically supplied as a solid with purity levels of 98% or higher, which is essential for pharmaceutical applications to ensure the efficacy and safety of the final drug product.[\[1\]](#)

Property	Value	Source(s)
Appearance	White powder (commonly)	[1]
Boiling Point	233.1 ± 35.0 °C at 760 mmHg	[3] , [1]
Density	1.9 ± 0.1 g/cm ³	[3]
Purity	96% to 98+%	[4] , [6]
Storage Conditions	Store at 2-8°C in a dark place under an inert atmosphere.	[6]

Safety and Handling

This compound is classified as hazardous. Standard laboratory precautions, including the use of personal protective equipment, are required.

Hazard Type	GHS Information	Source(s)
Hazard Statements	H302: Harmful if swallowed.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[6]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6]

Reactivity and Applications

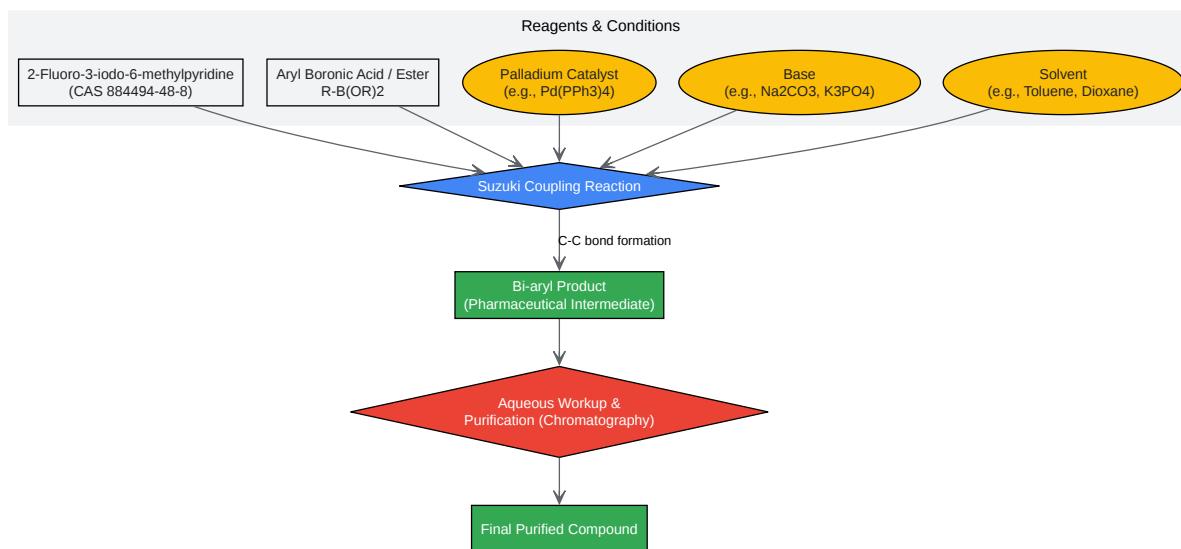
As a fluorinated pyridine derivative, **2-Fluoro-3-iodo-6-methylpyridine** serves as an indispensable building block for synthesizing complex organic molecules, particularly active pharmaceutical ingredients (APIs).^[1] The presence of both iodo and fluoro groups allows for selective and diverse chemical transformations, such as cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig) at the iodo-substituted position. This makes it a valuable intermediate in drug discovery programs.^{[1][7]} The compound also sees use in the cosmetics industry.^[1]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **2-Fluoro-3-iodo-6-methylpyridine** are not readily available in the public domain from the initial search. Procurement from specialized fine chemical manufacturers is the primary source for this reagent.^{[1][8]}

Visualization of Synthetic Utility

The following diagram illustrates a generalized workflow where **2-Fluoro-3-iodo-6-methylpyridine** is used as a reactant in a Suzuki cross-coupling reaction, a common and powerful method for forming carbon-carbon bonds. This type of reaction is fundamental in the synthesis of many pharmaceutical compounds.



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Caption: Generalized workflow for a Suzuki coupling reaction.

Spectral Data

While spectral data such as ¹H NMR, ¹³C NMR, IR, and MS are essential for structure confirmation and quality control, specific datasets are proprietary to manufacturers and are typically provided upon purchase via a Certificate of Analysis (CoA).[\[1\]](#)[\[9\]](#)

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